

"Ethyl benzo[d]thiazole-5-carboxylate" CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl benzo[d]thiazole-5-carboxylate

Cat. No.: B010830

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An In-depth Technical Guide to Ethyl benzo[d]thiazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl benzo[d]thiazole-5-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its chemical properties, synthesis, and known biological significance, offering valuable information for researchers and professionals in the field.

Core Compound Identification

Chemical Identity and Properties

Ethyl benzo[d]thiazole-5-carboxylate is a member of the benzothiazole family, characterized by a benzene ring fused to a thiazole ring. The ethyl carboxylate group at the 5-position is a key feature influencing its chemical reactivity and potential biological interactions.

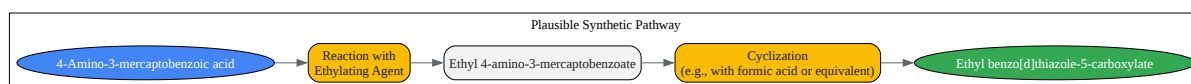
Property	Value
CAS Number	103261-70-7
Molecular Formula	C ₁₀ H ₉ NO ₂ S
Molecular Weight	207.25 g/mol
IUPAC Name	Ethyl 1,3-benzothiazole-5-carboxylate
Synonyms	Ethyl 5-benzothiazolecarboxylate

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Ethyl benzo[d]thiazole-5-carboxylate** is not readily available in the reviewed literature, a general synthetic approach can be inferred from the synthesis of analogous benzothiazole derivatives. The most common route involves the condensation of a substituted 2-aminothiophenol with a suitable carboxylic acid or its derivative.

General Synthetic Workflow:

A plausible synthetic route for **Ethyl benzo[d]thiazole-5-carboxylate** would likely involve the reaction of 4-amino-3-mercaptobenzoic acid with an ethylating agent, followed by cyclization to form the benzothiazole ring. Alternatively, the benzothiazole core could be formed first, followed by esterification at the 5-carboxylic acid position.



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A plausible synthetic pathway for **Ethyl benzo[d]thiazole-5-carboxylate**.

Biological Significance and Therapeutic Potential

Benzothiazole derivatives are a well-established class of compounds with a broad spectrum of biological activities, making them privileged scaffolds in drug discovery.^[1] While specific biological data for **Ethyl benzo[d]thiazole-5-carboxylate** is limited in publicly available literature, the benzothiazole core is associated with a range of therapeutic applications.

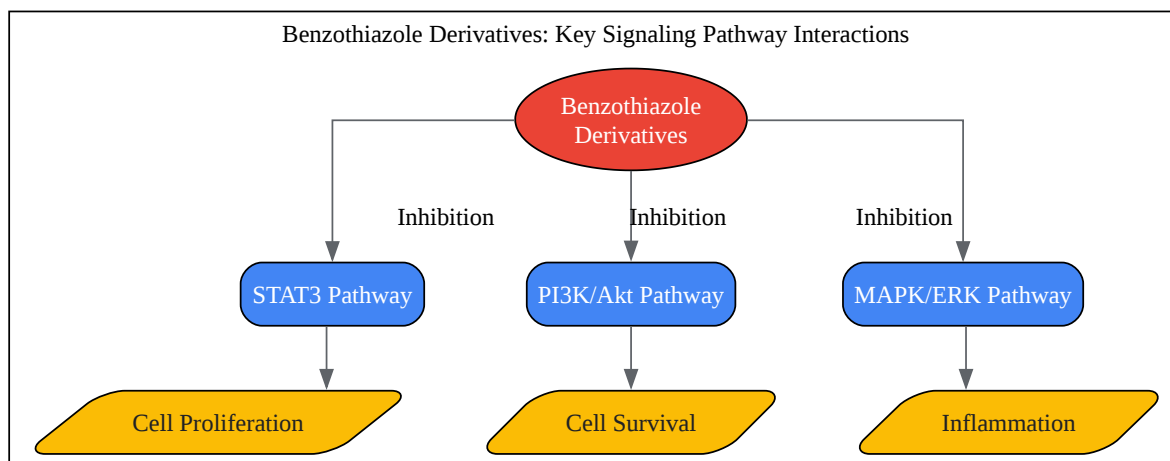
Anticancer and Anti-inflammatory Activity:

Numerous studies have highlighted the potential of benzothiazole derivatives as potent anticancer and anti-inflammatory agents. These compounds have been shown to interact with various biological targets and signaling pathways implicated in cancer and inflammation.

Inhibition of Signaling Pathways:

The benzothiazole scaffold has been identified as a key component in the design of inhibitors for several critical signaling pathways, including:

- **STAT3 (Signal Transducer and Activator of Transcription 3):** Constitutive activation of the STAT3 pathway is a hallmark of many cancers, promoting cell proliferation, survival, and angiogenesis.
- **PI3K/Akt (Phosphoinositide 3-kinase/Protein Kinase B):** This pathway is crucial for cell growth, metabolism, and survival, and its dysregulation is common in cancer.
- **MAPK/ERK (Mitogen-Activated Protein Kinase/Extracellular Signal-Regulated Kinase):** This pathway plays a central role in regulating cell proliferation, differentiation, and survival.



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Inhibitory effects of benzothiazole derivatives on key signaling pathways.

Future Directions:

The established biological activities of the benzothiazole scaffold suggest that **Ethyl benzo[d]thiazole-5-carboxylate** warrants further investigation as a potential therapeutic agent. Future research should focus on:

- Developing and optimizing a specific synthesis protocol.
- Conducting in-vitro and in-vivo studies to determine its specific biological activities.
- Investigating its mechanism of action and potential molecular targets.
- Exploring its structure-activity relationship (SAR) to design more potent and selective derivatives.

This technical guide serves as a foundational resource for researchers interested in **Ethyl benzo[d]thiazole-5-carboxylate**. While specific data on this compound is emerging, the

broader knowledge of the benzothiazole class provides a strong rationale for its continued exploration in the pursuit of novel therapeutics.

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References

- 1. Synthetic strategies towards benzothiazole-based compounds of therapeutic potency: experimental, investigational and approved drugs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Ethyl benzo[d]thiazole-5-carboxylate" CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010830#ethyl-benzo-d-thiazole-5-carboxylate-cas-number-and-molecular-weight]

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Phone: (601) 213-4426

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